

SRT 2104 solubility issues and recommended solvents

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Compound of Interest

Compound Name: SRT 2104

Cat. No.: B1681106

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Technical Support Center: SRT2104

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with SRT2104. The information is presented in a question-and-answer format to directly address common issues encountered during experimentation, with a focus on solubility challenges.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of SRT2104?

A1: The most recommended solvent for preparing a stock solution of SRT2104 is Dimethyl Sulfoxide (DMSO).^{[1][2][3][4]} It is advisable to use fresh, anhydrous DMSO as the compound's solubility can be reduced in moisture-absorbing DMSO.^{[1][4]}

Q2: I am observing low solubility of SRT2104 in DMSO. What could be the issue and how can I improve it?

A2: Low solubility in DMSO can be due to several factors. Firstly, ensure you are using fresh, high-quality DMSO, as it is hygroscopic and absorbed moisture can decrease the solubility of SRT2104.^{[1][4]} To enhance solubility, gentle warming of the solution to 37°C for 10 minutes and/or sonication in an ultrasonic bath can be effective.^[5]

Q3: What is the maximum concentration of SRT2104 that can be achieved in DMSO?

A3: The reported solubility of SRT2104 in DMSO varies across different suppliers, but generally ranges from 2 mg/mL to 16 mg/mL.^{[1][2][3][6]} For some sources, achieving higher concentrations of up to 5 mg/mL or even 6.46 mg/mL may require ultrasonic assistance or gentle warming.^{[4][5]}

Q4: Can I dissolve SRT2104 in aqueous buffers like PBS?

A4: SRT2104 is only slightly soluble or partially soluble in aqueous buffers such as PBS (pH 7.2).^{[2][3]} Therefore, it is not recommended to prepare a primary stock solution in aqueous buffers. For biological experiments, it is advised to first prepare a concentrated stock solution in an organic solvent like DMSO and then perform further dilutions into your aqueous experimental medium.^[3] It is crucial to ensure the final concentration of the organic solvent is minimal to avoid any physiological effects.^[3]

Q5: Is SRT2104 soluble in ethanol?

A5: SRT2104 is reported to be insoluble or only partially soluble in ethanol.^{[1][2]} Therefore, ethanol is not a recommended primary solvent for this compound.

Q6: How should I prepare SRT2104 for in vivo studies?

A6: For in vivo administration, SRT2104 is often prepared in a formulation containing a combination of solvents to ensure its solubility and bioavailability. A common formulation involves a multi-step process:

- Prepare a concentrated stock solution in DMSO.
- Sequentially add co-solvents such as PEG300, Tween-80, and saline or ddH₂O.^{[1][4][6]} The final solution should be prepared freshly on the day of use.^[4]

Troubleshooting Guide

Issue: Precipitate formation upon dilution of DMSO stock solution in aqueous media.

- Possible Cause: The concentration of SRT2104 in the final aqueous solution exceeds its solubility limit.

- Troubleshooting Steps:
 - Reduce Final Concentration: Lower the final working concentration of SRT2104 in your experiment.
 - Optimize Dilution: Instead of a single large dilution step, try a serial dilution approach.
 - Incorporate Surfactants: For certain applications, the inclusion of a low concentration of a biocompatible surfactant like Tween-80 in the final medium might help maintain solubility. [\[1\]](#)[\[4\]](#)
 - Final DMSO Concentration: Ensure the final percentage of DMSO in your aqueous solution is as low as possible, typically below 0.1%, to minimize solvent effects on biological systems.[\[1\]](#)

Issue: Inconsistent experimental results.

- Possible Cause: Poor solubility or precipitation of SRT2104 leading to inaccurate dosing.
- Troubleshooting Steps:
 - Visual Inspection: Before each experiment, visually inspect your SRT2104 solution for any signs of precipitation.
 - Fresh Preparations: Prepare fresh dilutions from your stock solution for each experiment. Aqueous solutions of SRT2104 are not recommended for storage for more than one day. [\[3\]](#)
 - Sonication: Briefly sonicate the final diluted solution before adding it to your experimental setup to ensure homogeneity.

Data Presentation

Table 1: Solubility of SRT2104 in Various Solvents

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Remarks	Citations
DMSO	2 - 16	3.87 - 31.0	Fresh DMSO recommended; gentle warming or sonication may be needed.	[1] [2] [3] [4] [5] [6] [7]
DMF	~2	~3.87	[2] [3]	
Ethanol	Insoluble / Partially Soluble	-	Not a recommended primary solvent.	[1] [2] [5]
Water	Insoluble	-	[1] [5]	
PBS (pH 7.2)	Partially Soluble	-	Not recommended for stock solutions.	[2] [3]

Molecular Weight of SRT2104: 516.64 g/mol [\[1\]](#)[\[2\]](#)[\[4\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM SRT2104 Stock Solution in DMSO

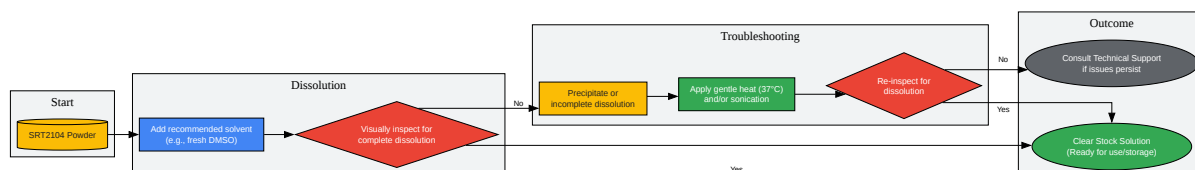
- Weighing: Accurately weigh out 5.17 mg of SRT2104 powder.
- Dissolution: Add 1 mL of fresh, anhydrous DMSO to the powder.
- Solubilization: Vortex the solution thoroughly. If full dissolution is not achieved, sonicate the vial in an ultrasonic water bath for 5-10 minutes or warm it gently at 37°C for 10 minutes.[\[5\]](#)
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term stability.[\[1\]](#)[\[4\]](#)

Protocol 2: Preparation of an In Vivo Formulation (Example)

This protocol is an example, and the final concentrations and volumes should be adjusted based on the specific experimental requirements.

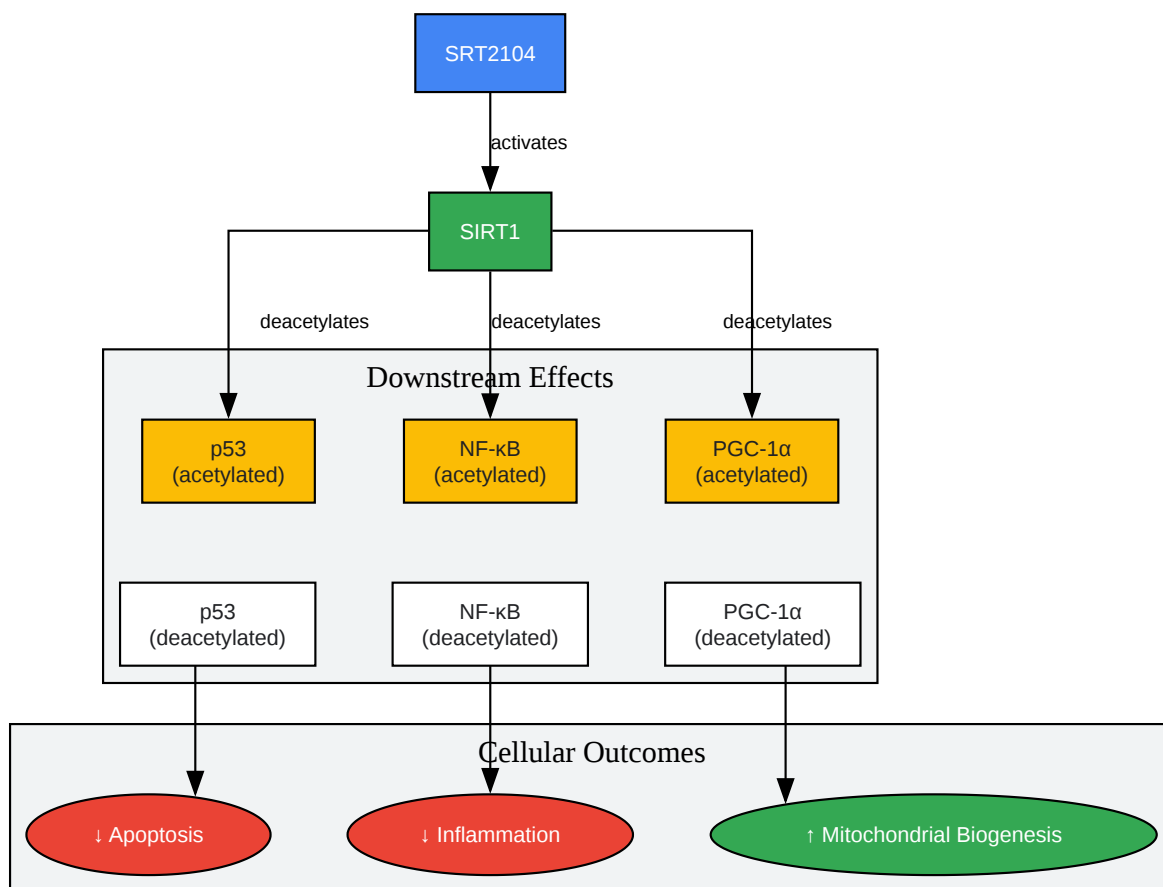
- Prepare Stock: Start with a clear stock solution of SRT2104 in DMSO (e.g., 5 mg/mL).^[4]
- Add Co-solvents: For a 1 mL final working solution, sequentially add the following solvents, ensuring the solution is mixed thoroughly after each addition:
 - 100 µL of the 5 mg/mL SRT2104 in DMSO stock solution.
 - 400 µL of PEG300.
 - 50 µL of Tween-80.
 - 450 µL of saline.^[4]
- Final Solution: This will result in a 0.5 mg/mL solution of SRT2104 in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^{[4][6]}
- Use: Use the prepared formulation immediately for the best results.^{[1][4]}

Mandatory Visualization



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Caption: Troubleshooting workflow for dissolving SRT2104.

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Caption: Simplified signaling pathway of SRT2104 as a SIRT1 activator.

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